

An In-depth Technical Guide on 1,2-Oxathiolane Reaction Mechanisms and Kinetics

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Compound of Interest

Compound Name: 1,2-Oxathiolane

Cat. No.: B15487274

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the reaction mechanisms and kinetics of **1,2-oxathiolane**, a five-membered heterocyclic compound containing a sulfur-oxygen bond. This document is intended for researchers, scientists, and professionals in drug development who are interested in the chemical behavior of this important structural motif. Due to the limited availability of extensive quantitative kinetic data for **1,2-oxathiolane** itself, this guide also incorporates information from related sulfur-containing heterocycles to provide a broader context for its reactivity.

Core Reaction Mechanisms of 1,2-Oxathiolane

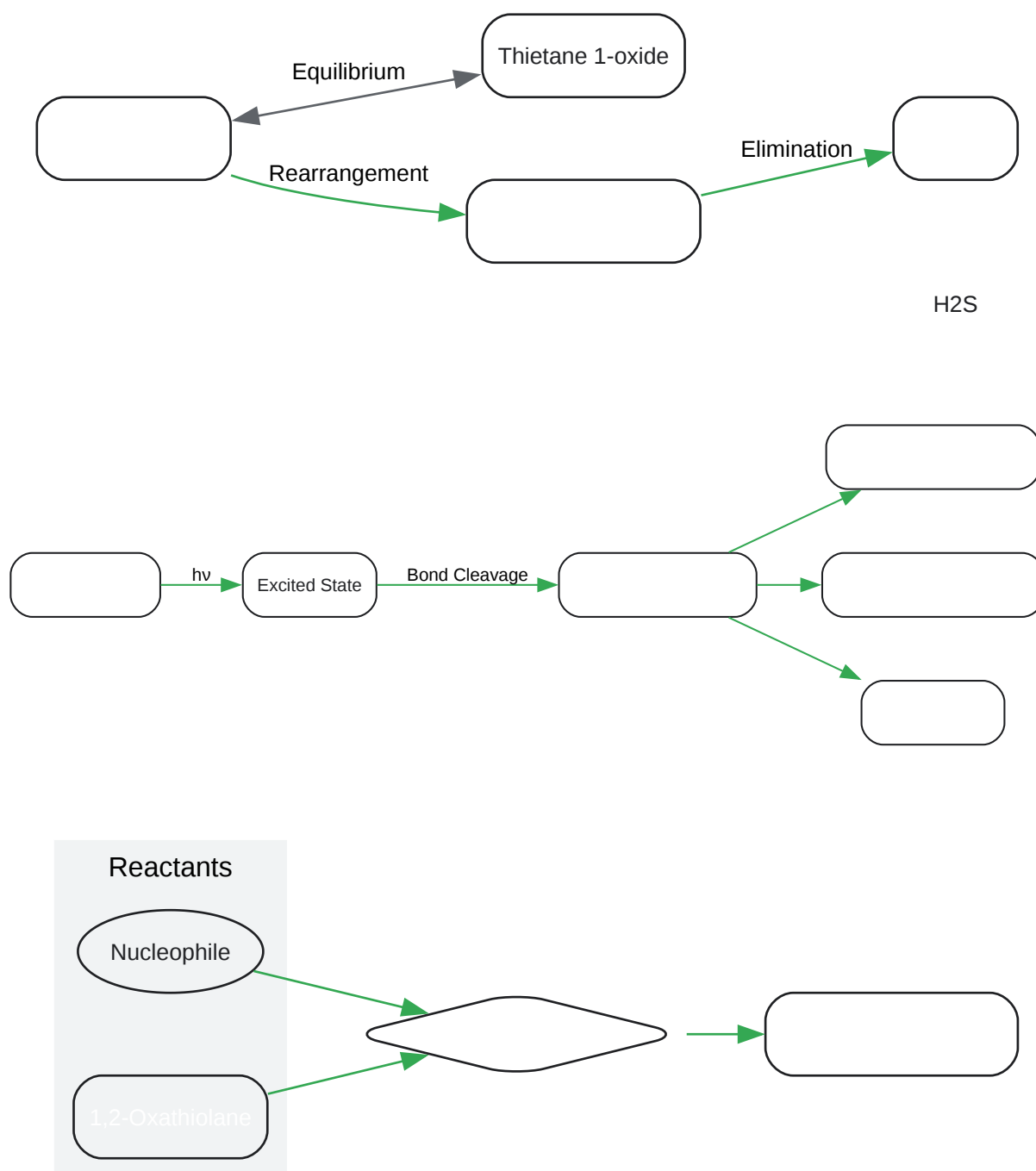
1,2-Oxathiolane and its derivatives can undergo a variety of chemical transformations, with the most significant being thermolysis, photolysis, and ring-opening reactions. Understanding the mechanisms of these reactions is crucial for predicting the stability, reactivity, and potential applications of **1,2-oxathiolane**-containing compounds.

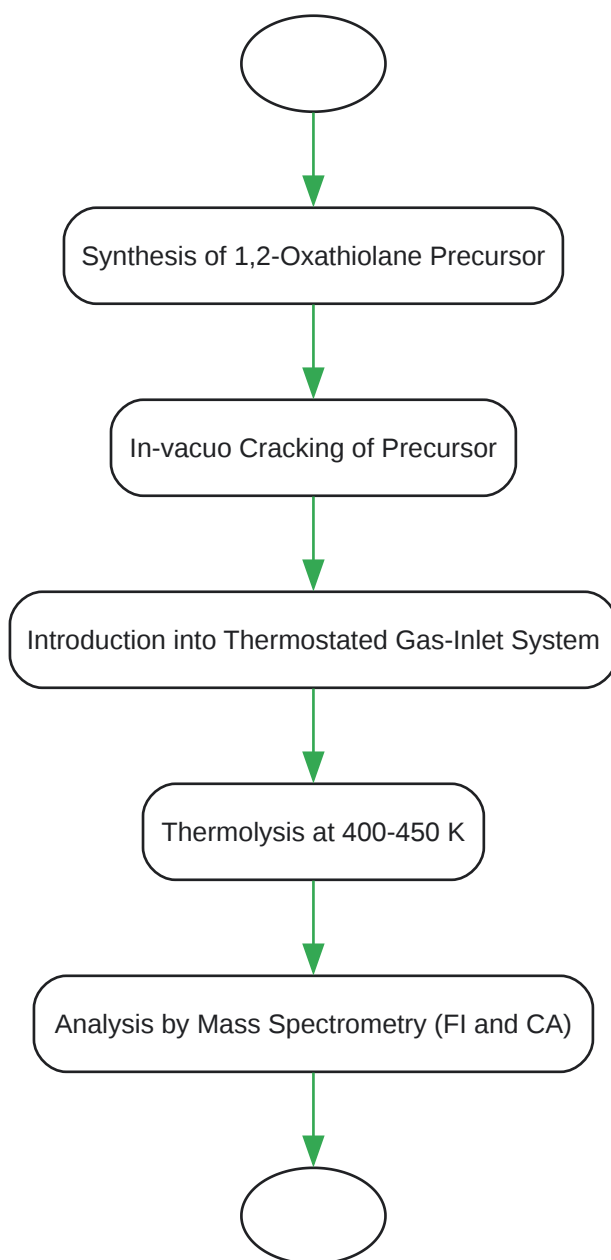
Thermolysis

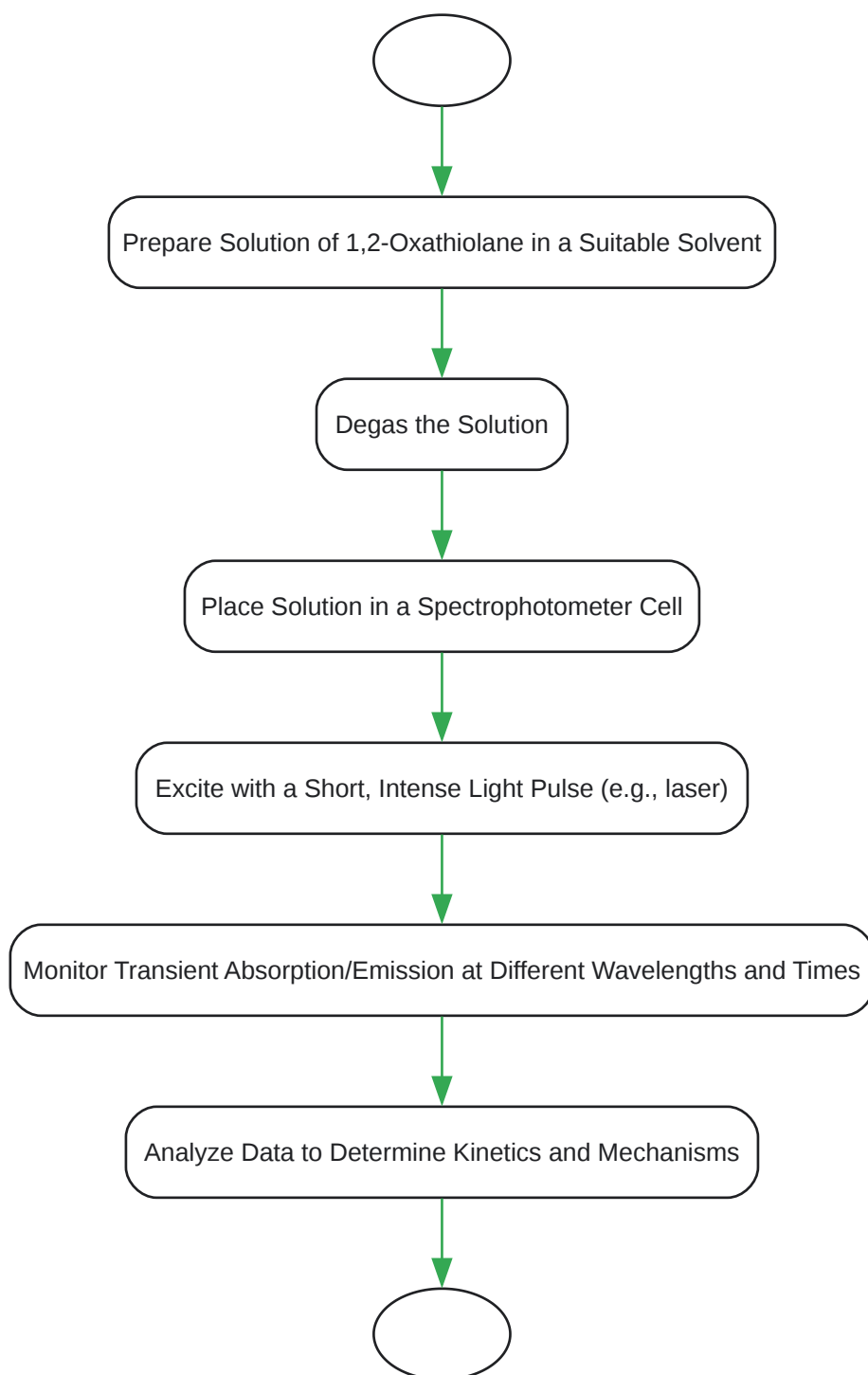
The thermal decomposition of **1,2-oxathiolane** has been studied in the gas phase, revealing a primary reaction pathway that leads to the formation of acrolein and hydrogen sulfide.^[1] This process is believed to proceed through an initial rearrangement to an intermediate, 3-mercaptopropanal, which then eliminates hydrogen sulfide.

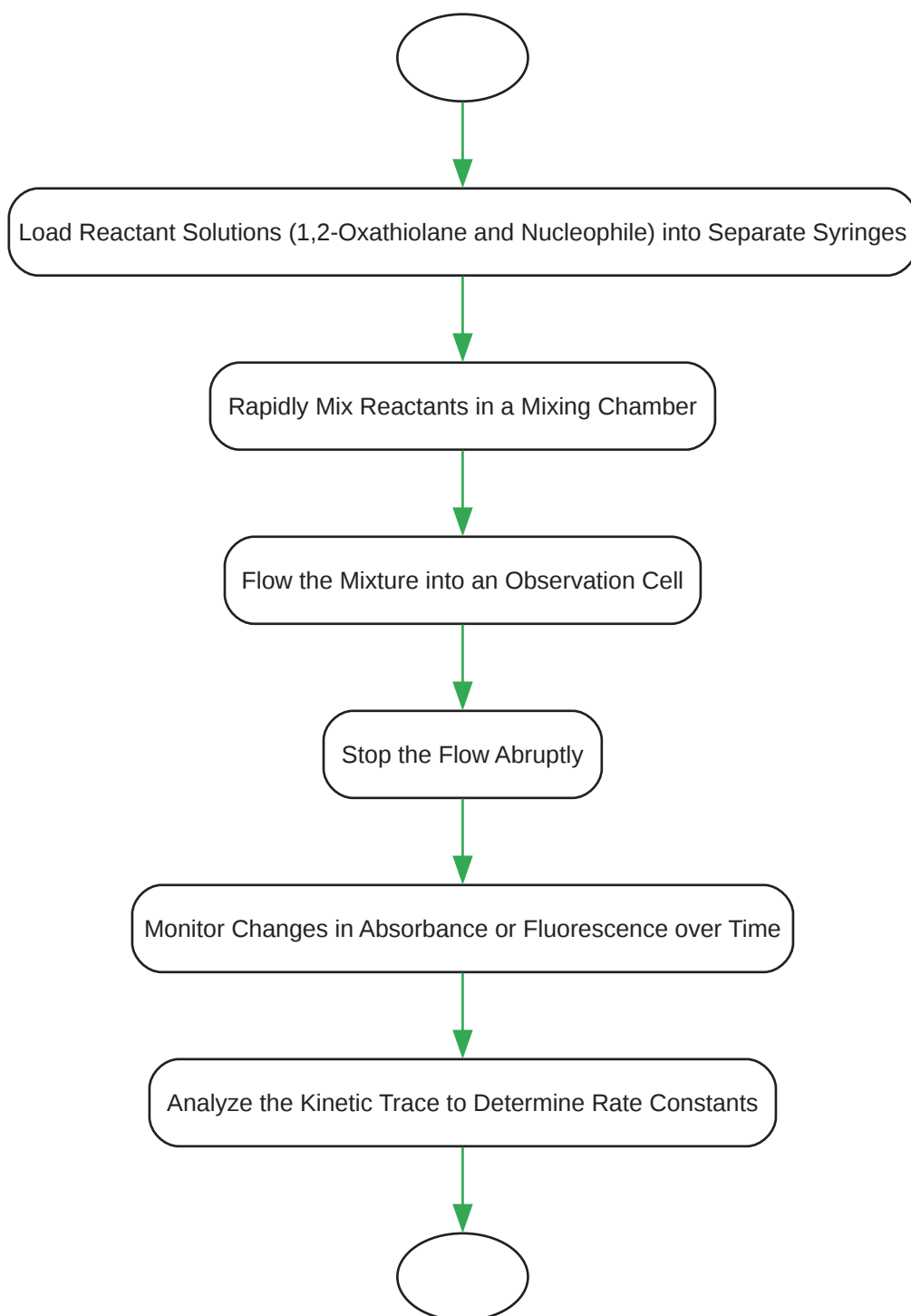
A key aspect of the gas-phase thermolysis of **1,2-oxathiolane** is the proposed equilibrium with thietane 1-oxide.[1] Isotopic labeling experiments have provided evidence for this reversible transformation.[1]

Reaction Pathway for the Thermal Decomposition of **1,2-Oxathiolane**









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References

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